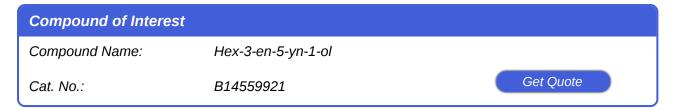


# Hex-3-en-5-yn-1-ol molecular weight and formula

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An In-depth Technical Guide to Hex-3-en-5-yn-1-ol

This technical guide provides a concise overview of the molecular properties of **Hex-3-en-5-yn-1-ol**, tailored for researchers, scientists, and professionals in drug development.

## **Molecular Identity and Properties**

**Hex-3-en-5-yn-1-ol** is an organic compound featuring a six-carbon chain containing a double bond, a triple bond, and a terminal alcohol functional group. Its chemical structure lends itself to a variety of organic synthesis applications.

## **Molecular Formula and Weight**

The molecular formula and molecular weight of **Hex-3-en-5-yn-1-ol** are fundamental parameters for any quantitative analysis or experimental design. These values are summarized in the table below.

Property	Value
Molecular Formula	C6H8O[1]
Molecular Weight	96.13 g/mol [1][2][3]
IUPAC Name	hex-3-en-5-yn-1-ol

The molecular weight is calculated based on the atomic masses of its constituent elements: Carbon (approximately 12.011 u), Hydrogen (approximately 1.008 u), and Oxygen



(approximately 15.999 u).[4][5][6][7][8][9][10]

# **Experimental Data and Protocols**

A comprehensive search for detailed experimental protocols, such as synthesis, purification, or its application in signaling pathways, did not yield specific, publicly available in-depth guides or whitepapers for **Hex-3-en-5-yn-1-ol**. The information is largely cataloged in chemical databases.

# Signaling Pathways and Logical Relationships

Due to the limited availability of research literature focusing on the specific biological activity of **Hex-3-en-5-yn-1-ol**, information regarding its involvement in signaling pathways is not available at this time. Therefore, a corresponding visualization cannot be generated.

Further research and publication in peer-reviewed journals are required to elucidate the biological roles and experimental protocols associated with this compound.

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